

Spectroscopic Profile of Methyl 2-bromo-3-hydroxypropanoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 2-bromo-3-hydroxypropanoate

Cat. No.: B3029729

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **Methyl 2-bromo-3-hydroxypropanoate** (CAS No: 7691-28-3), a key chiral building block in synthetic organic chemistry.^{[1][2]} The document is intended for researchers, scientists, and professionals in drug development, offering an in-depth examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the causal relationship between molecular structure and spectral features, providing both experimental data and foundational principles for their interpretation. Detailed, field-proven protocols for data acquisition are also presented to ensure scientific integrity and reproducibility.

Introduction: The Structural Significance of Methyl 2-bromo-3-hydroxypropanoate

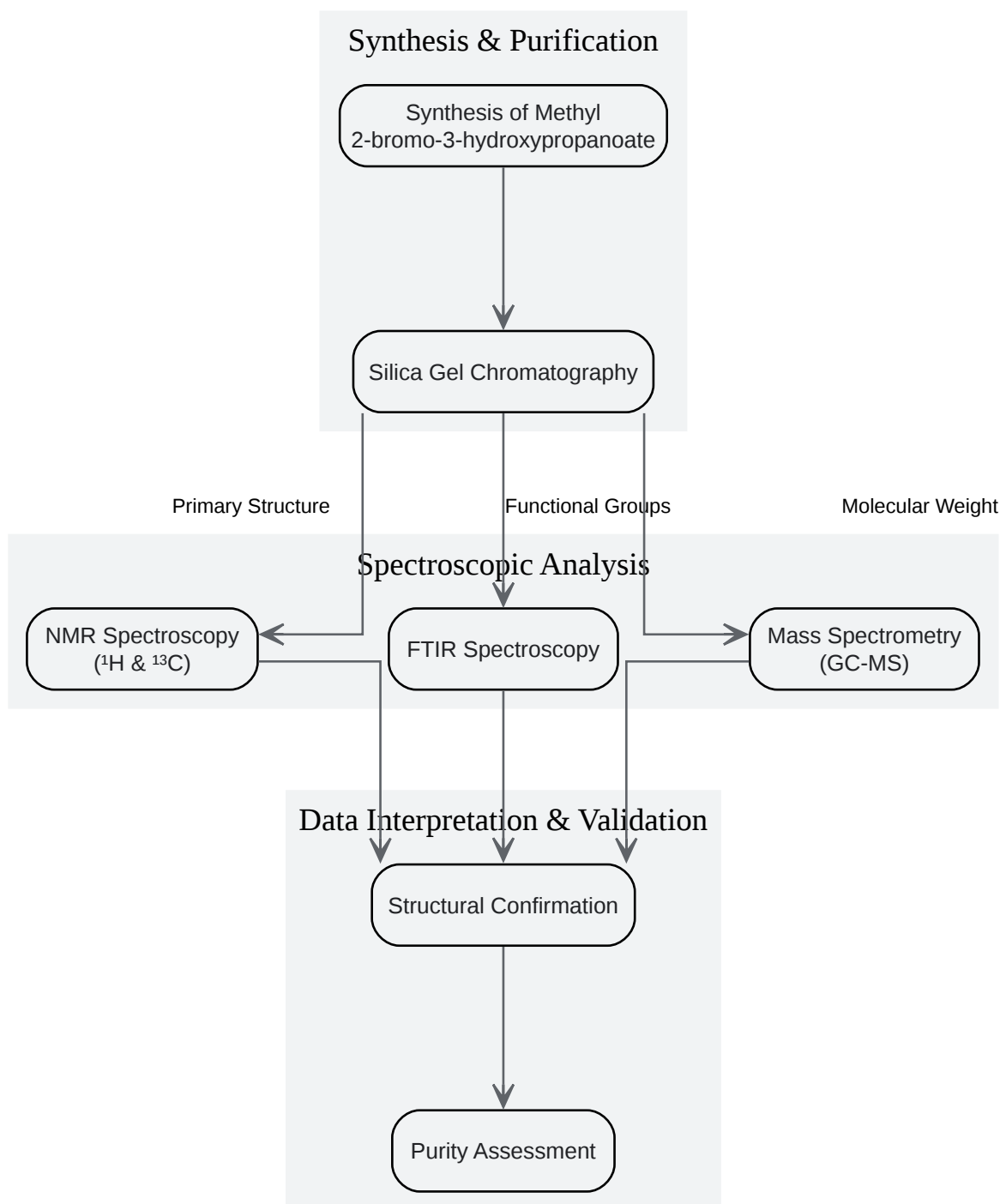
Methyl 2-bromo-3-hydroxypropanoate is a trifunctional molecule incorporating a methyl ester, a secondary alkyl bromide, and a primary alcohol. This unique combination of functional groups makes it a valuable intermediate in the synthesis of complex organic molecules, including pharmaceuticals and natural products. The stereocenter at the C2 position further enhances its utility in asymmetric synthesis.

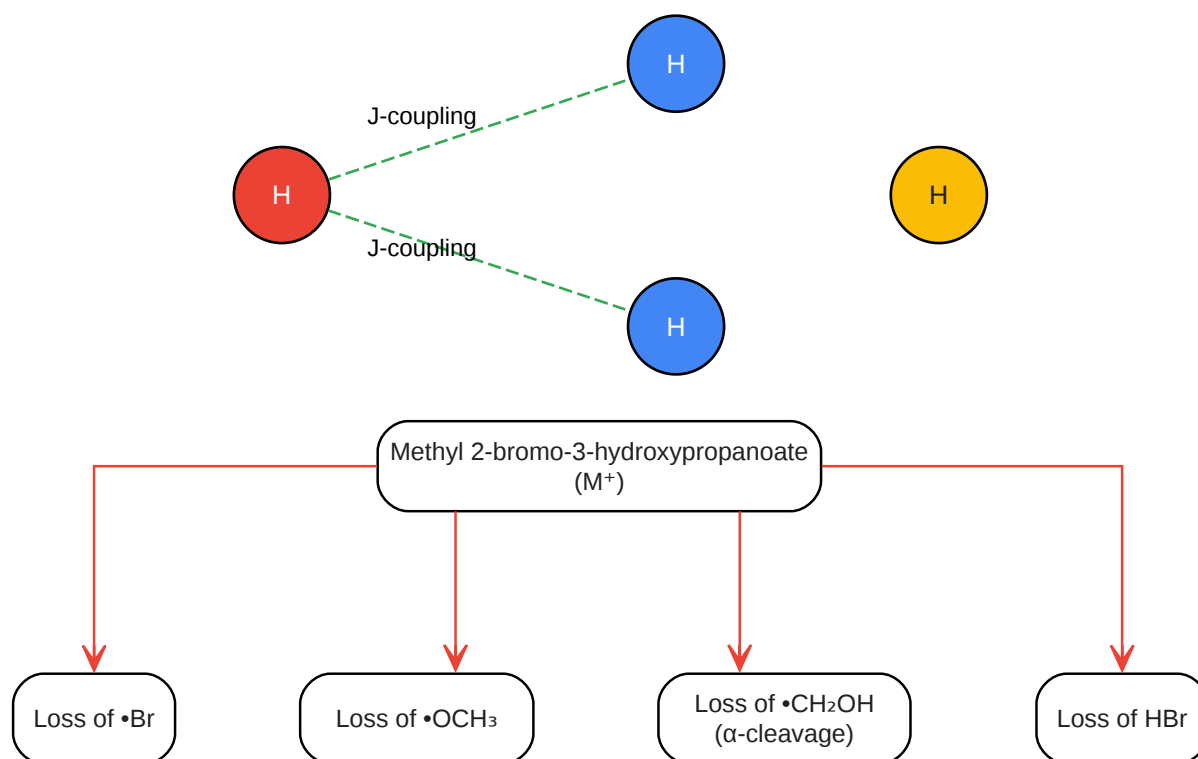
Accurate and unambiguous structural elucidation is paramount for its effective use.

Spectroscopic techniques are the cornerstone of this characterization, providing a detailed

fingerprint of the molecule's atomic and electronic environment. This guide will dissect the ^1H NMR, ^{13}C NMR, IR, and MS data to provide a holistic understanding of the molecule's structure.

A logical workflow for the complete spectroscopic characterization of a synthesized batch of **Methyl 2-bromo-3-hydroxypropanoate** is outlined below. This ensures a systematic approach, from initial purity assessment to detailed structural confirmation.





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References

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